

# Dinitropyrenes in Diesel Exhaust Particulate Matter: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Dinitropyrene

Cat. No.: B1228942

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## Abstract

**Dinitropyrenes** (DNPs) are a class of nitrated polycyclic aromatic hydrocarbons (nitro-PAHs) found in diesel exhaust particulate matter. They are formed during the incomplete combustion of diesel fuel through the nitration of pyrene and 1-nitropyrene. The three primary isomers of concern are 1,3-**dinitropyrene**, 1,6-**dinitropyrene**, and 1,8-**dinitropyrene**. These compounds are of significant toxicological interest due to their potent mutagenic and carcinogenic properties. This technical guide provides a comprehensive overview of the core aspects of **dinitropyrenes** in diesel exhaust, including their formation, quantification, metabolic activation, and the signaling pathways implicated in their toxicity. Detailed experimental protocols for key analytical and toxicological assays are also presented.

## Formation and Occurrence of Dinitropyrenes

**Dinitropyrenes** are not present in diesel fuel itself but are products of combustion. The formation process involves the nitration of pyrene, a polycyclic aromatic hydrocarbon, and its partially nitrated intermediate, 1-nitropyrene.<sup>[1][2]</sup> This reaction occurs at high temperatures and pressures within the diesel engine cylinder, where nitrogen oxides are abundant.<sup>[3]</sup> The specific isomer distribution and concentration of DNPs in diesel exhaust particulate matter (DEP) are influenced by engine type, operating conditions, fuel composition, and the presence of exhaust after-treatment systems.<sup>[2][4]</sup>

## Quantitative Data on Dinitropyrene Concentrations

The concentrations of **dinitropyrene** isomers in diesel exhaust particulate matter can vary significantly. The following tables summarize quantitative data from various studies.

Table 1: Concentration of **Dinitropyrene** Isomers in Diesel Exhaust Particulate Matter

Dinitropyrene Isomer	Engine Type	Concentration (ng/mg of particulate matter)	Reference
1,3-Dinitropyrene	Heavy-duty diesel	up to 0.0016	[1]
1,6-Dinitropyrene	Heavy-duty diesel	0.00081 - 0.0012	[2]
1,6-Dinitropyrene	Light-duty diesel	0.000033 - 0.000034	[2]
1,8-Dinitropyrene	Heavy-duty diesel	0.0034	[4]
1,8-Dinitropyrene	Light-duty diesel	Not detected - 0.0004	[4]

Table 2: Relative Abundance of **Dinitropyrenes** to 1-Nitropyrene

Dinitropyrene Isomer	Relative Abundance to 1-Nitropyrene (%)	Vehicle Type	Reference
1,3-Dinitropyrene	0.1 - 10	Diesel and Gasoline	[1]
1,6-Dinitropyrene	0.1 - 10	Diesel and Gasoline	[2]
1,8-Dinitropyrene	0.1 - 10	Diesel and Gasoline	[4]

## Toxicological Effects of Dinitropyrenes

**Dinitropyrenes** are potent mutagens and carcinogens.[5] Their toxicity is primarily attributed to their ability to form DNA adducts following metabolic activation.[6] This leads to mutations and can initiate the process of carcinogenesis.

## Mutagenicity and Carcinogenicity

Numerous studies have demonstrated the mutagenic potential of **dinitropyrenes**, particularly in the Ames test using *Salmonella typhimurium* strains.<sup>[7]</sup> Animal studies have also confirmed their carcinogenicity, with subcutaneous injection and intratracheal instillation leading to tumor formation in rodents.<sup>[5][8]</sup>

Table 3: Summary of Toxicological Effects of **Dinitropyrene** Isomers

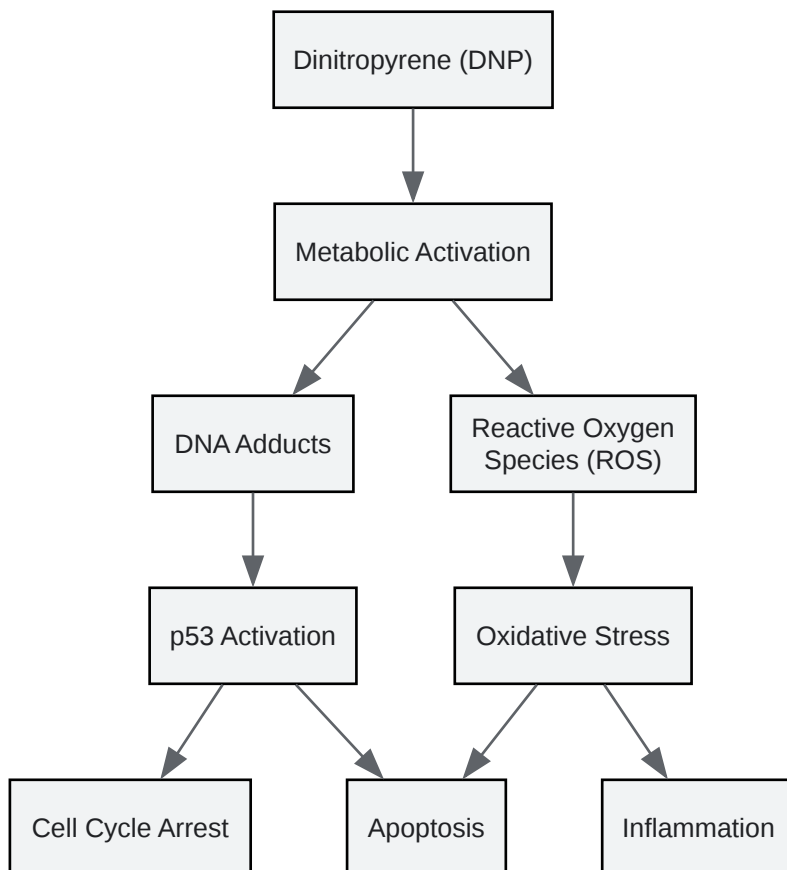
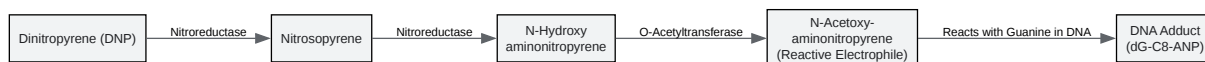
Dinitropyrene Isomer	Toxicological Effect	Experimental System	Reference
1,3-Dinitropyrene	Mutagenic	<i>Salmonella typhimurium</i>	<sup>[1]</sup>
1,6-Dinitropyrene	Mutagenic, Carcinogenic	<i>Salmonella typhimurium</i> , Rats, Hamsters	<sup>[5][7]</sup>
1,8-Dinitropyrene	Mutagenic, Carcinogenic	<i>Salmonella typhimurium</i> , Rats, Mice	<sup>[5][7][8]</sup>

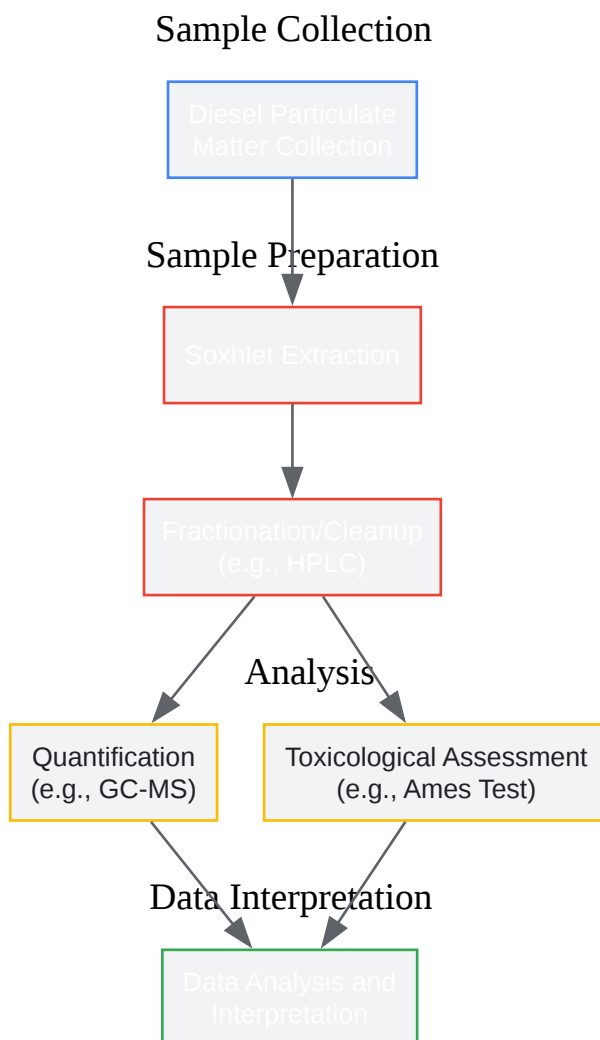
## Metabolic Activation and Signaling Pathways

The genotoxicity of **dinitropyrenes** is dependent on their metabolic activation to reactive intermediates that can bind to cellular macromolecules, primarily DNA.

### Metabolic Activation Pathway

The primary pathway for the metabolic activation of **dinitropyrenes** is through the reduction of one of the nitro groups to a nitroso derivative, followed by further reduction to a hydroxylamine. This N-hydroxy arylamine can then be O-esterified (e.g., by acetylation) to form a highly reactive electrophile that readily forms adducts with DNA, predominantly at the C8 position of guanine.<sup>[7][9]</sup> This process is catalyzed by a variety of nitroreductases present in both bacteria and mammalian cells.<sup>[4]</sup>





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